

ARP-100: Chemical Properties & Handling

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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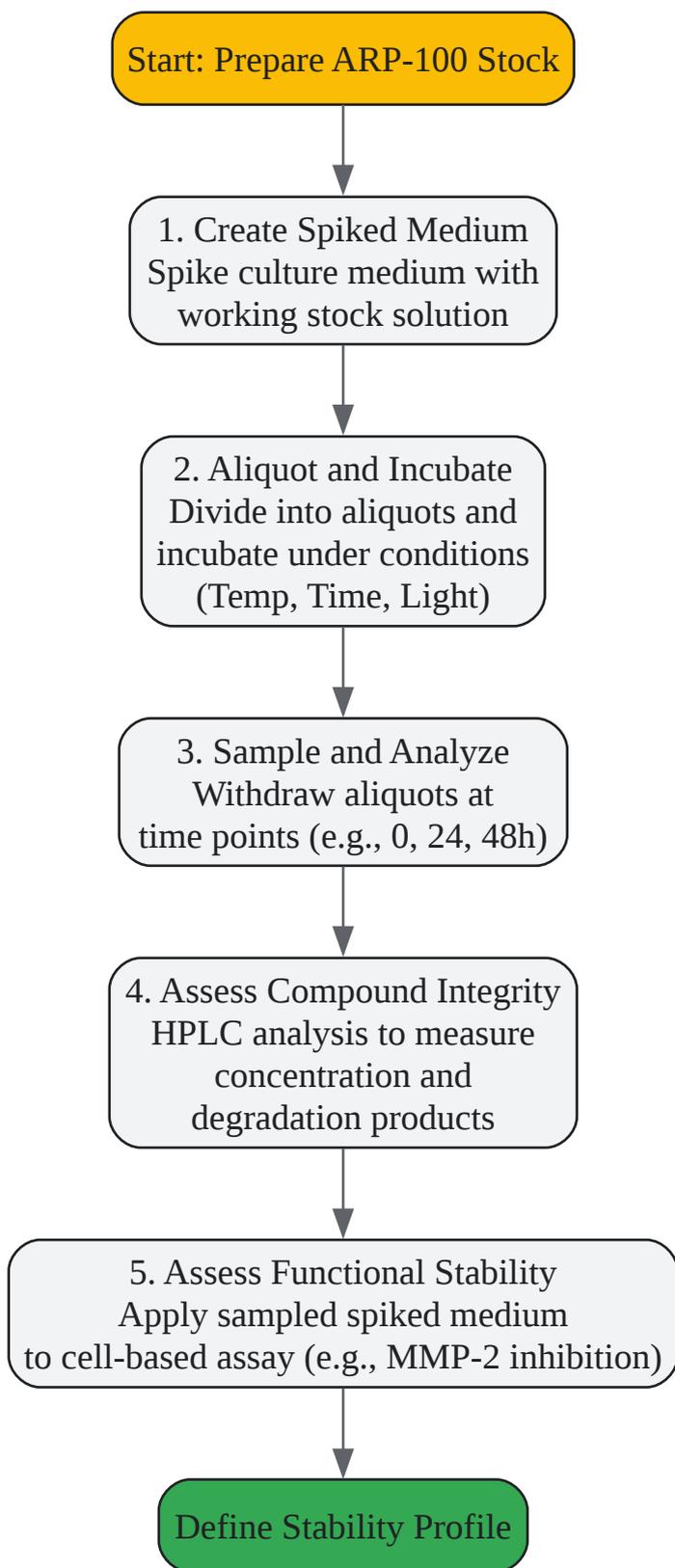
The table below summarizes the key information available for **ARP-100**.

Property	Specification
CAS Number	704888-90-4 [1]
Molecular Weight	364.42 g/mol [1]
Recommended Solvent	DMSO [1]

| **Stock Solution Stability** | • -80°C: 6 months • -20°C: 1 month [1] | | **Working Solution Consideration** |
Prepare freshly and use on the same day; hygroscopic DMSO can impact solubility [1] |

Suggested Experimental Protocols for Stability Assessment

Since explicit stability data in culture media is lacking, you may need to establish in-house protocols. Here is a proposed workflow and methodology.



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Workflow Explanation: This diagram outlines a systematic approach to determine the stability of **ARP-100** in your specific cell culture system. The process involves creating a spiked medium, incubating it under controlled conditions, and then analyzing both the chemical integrity and biological activity of the compound over time [1].

Methodology for Chemical Stability in Media

- **Preparation of Spiked Medium:** Spike the cell culture medium (e.g., DMEM, RPMI-1640) with **ARP-100** from a freshly prepared stock solution in DMSO. The final concentration of DMSO should be kept constant and below 0.1-0.5% to avoid cytotoxicity [2] [1].
- **Incubation and Sampling:** Aliquot the spiked medium into sterile tubes and incubate them under standard cell culture conditions (e.g., 37°C, 5% CO₂). Protect some aliquots from light to test for photosensitivity. Withdraw samples at predetermined time points (e.g., 0, 24, 48, 72 hours) [2].
- **Analysis:** Use High-Performance Liquid Chromatography (HPLC) to measure the concentration of **ARP-100** remaining in each sample. A decrease in peak area compared to the T0 sample indicates degradation.

Methodology for Functional Stability in Cell-Based Assays

- **Treatment:** At each time point, apply the withdrawn spiked medium to your cell culture model (e.g., an invasion assay on Matrigel).
- **Evaluation:** Measure the anti-invasive properties or the inhibition of MMP-2 activity. A reduction in efficacy over incubation time indicates a loss of functional stability, even if chemical degradation is minimal [3] [1].

Troubleshooting Guide & FAQs

FAQ 1: The efficacy of ARP-100 in my invasion assay appears inconsistent between experiments.

What could be the cause?

- **Potential Cause:** Instability of the compound in the culture medium over the duration of the experiment.
- **Solution:**
 - **Fresh Preparation:** Always prepare a fresh stock solution in DMSO immediately before use.
 - **Pre-treat Cells:** Consider adding the compound directly to the cells for a shorter pre-treatment period (e.g., 1-2 hours) before initiating the functional assay, rather than leaving it in the

medium for extended periods.

- **Validate Stability:** Run the stability assessment protocol above to determine the safe window for using spiked media in your specific system.

FAQ 2: How should I store ARP-100 to ensure its long-term viability?

- **Solution:**

- **Stock Solution:** Store stock solutions at **-80°C** for up to 6 months or at **-20°C** for up to 1 month. Aliquot the stock into single-use vials to avoid repeated freeze-thaw cycles [1].
- **Powder:** Store the powder at **-20°C**, protected from light and moisture [1].
- **Documentation:** Label all vials clearly with the date of preparation, concentration, and batch number.

FAQ 3: The ARP-100 does not dissolve properly in my culture medium. What should I do?

- **Potential Cause:** The compound may be precipitating out of solution, especially if the medium is cold or if it is added directly as a powder.
- **Solution:**
 - Ensure the compound is first dissolved in a high-quality, sterile, and **freshly opened DMSO** to create a concentrated stock (e.g., 10-100 mM).
 - When adding to the medium, vortex the medium vigorously during the addition of the DMSO stock.
 - A brief, gentle sonication of the medium after spiking can help ensure it is fully in solution [1].

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References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. A Beginner's Guide to Cell Culture: Practical Advice for ... [pmc.ncbi.nlm.nih.gov]
3. Methods for culturing retinal pigment epithelial cells [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [ARP-100: Chemical Properties & Handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519372#arp-100-stability-in-cell>]

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